

# N-Methyl-1,3-propanediamine: A Technical Overview of its Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-Methyl-1,3-propanediamine

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**N-Methyl-1,3-propanediamine** (CAS No: 6291-84-5), also known as 3-(methylamino)propylamine, is a versatile aliphatic amine utilized as a building block in the synthesis of various pharmaceuticals, agrochemicals, and surfactants.<sup>[1]</sup> Its utility in these applications is often dependent on its physical characteristics, which dictate reaction conditions and purification strategies. This technical guide provides a focused overview of two key physical properties of **N-Methyl-1,3-propanediamine**: its boiling point and density, supported by generalized experimental methodologies for their determination.

## Core Physical Properties

The boiling point and density are fundamental physical constants that are critical for the identification, handling, and application of **N-Methyl-1,3-propanediamine** in a laboratory and industrial setting. The data, as reported in scientific literature and chemical databases, are summarized below.

Property	Value	Conditions	Source
Boiling Point	139-141 °C	at 760 mmHg (lit.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
140 °C	Not specified	<a href="#">[6]</a>	
138-139 °C	Not specified	<a href="#">[7]</a>	
282-286 °F	at 760 mmHg	<a href="#">[8]</a>	
Density	0.844 g/mL	at 25 °C (lit.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
0.844 g/mL	Not specified	<a href="#">[6]</a> <a href="#">[7]</a>	
0.840 g/mL	Not specified	<a href="#">[5]</a>	

## Experimental Protocols for Determination

While the precise experimental protocols used to determine the cited values for **N-Methyl-1,3-propanediamine** are not detailed in the readily available literature, the following are standard and widely accepted methods for measuring the boiling point and density of liquid organic compounds.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, this is a fixed point at a given pressure and serves as an important indicator of purity.

1. Thiele Tube Method: This micro-method is suitable for small sample volumes.
  - Apparatus: A Thiele tube, mineral oil, a thermometer, a small test tube (e.g., Durham tube), and a capillary tube sealed at one end.
  - Procedure:
    - A small amount of **N-Methyl-1,3-propanediamine** is placed in the small test tube.
    - The sealed capillary tube is inverted and placed within the test tube.

- The test tube assembly is attached to a thermometer and submerged in the Thiele tube filled with mineral oil.
- The side arm of the Thiele tube is gently heated, which allows for uniform heating of the oil bath via convection.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn into the capillary tube.

2. Simple Distillation Method: This method is suitable when a larger volume of the liquid is available and can simultaneously serve as a purification step.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heat source.
- Procedure:
  - The distillation flask is charged with **N-Methyl-1,3-propanediamine** and boiling chips.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
  - The liquid is heated to a gentle boil.
  - As the vapor travels into the condenser and re-liquefies, the temperature reading on the thermometer will stabilize.
  - This stable temperature, observed during the collection of the main fraction of the distillate, is recorded as the boiling point.

## Density Determination

Density is the mass of a substance per unit volume. It is an intrinsic property that can be used to identify a substance and assess its purity.

1. Digital Density Meter: Modern digital density meters provide rapid and highly accurate measurements.

- Apparatus: A digital density meter, which typically utilizes an oscillating U-tube.
- Procedure:
  - The instrument is calibrated using standards of known density, such as dry air and deionized water.
  - A small sample of **N-Methyl-1,3-propanediamine** is injected into the measurement cell (the U-tube).
  - The instrument induces the U-tube to oscillate. The oscillation frequency is dependent on the mass of the liquid in the tube.
  - The instrument electronically measures the oscillation frequency and converts it into a density value, often displaying it directly. Temperature control is crucial and is typically integrated into the device.

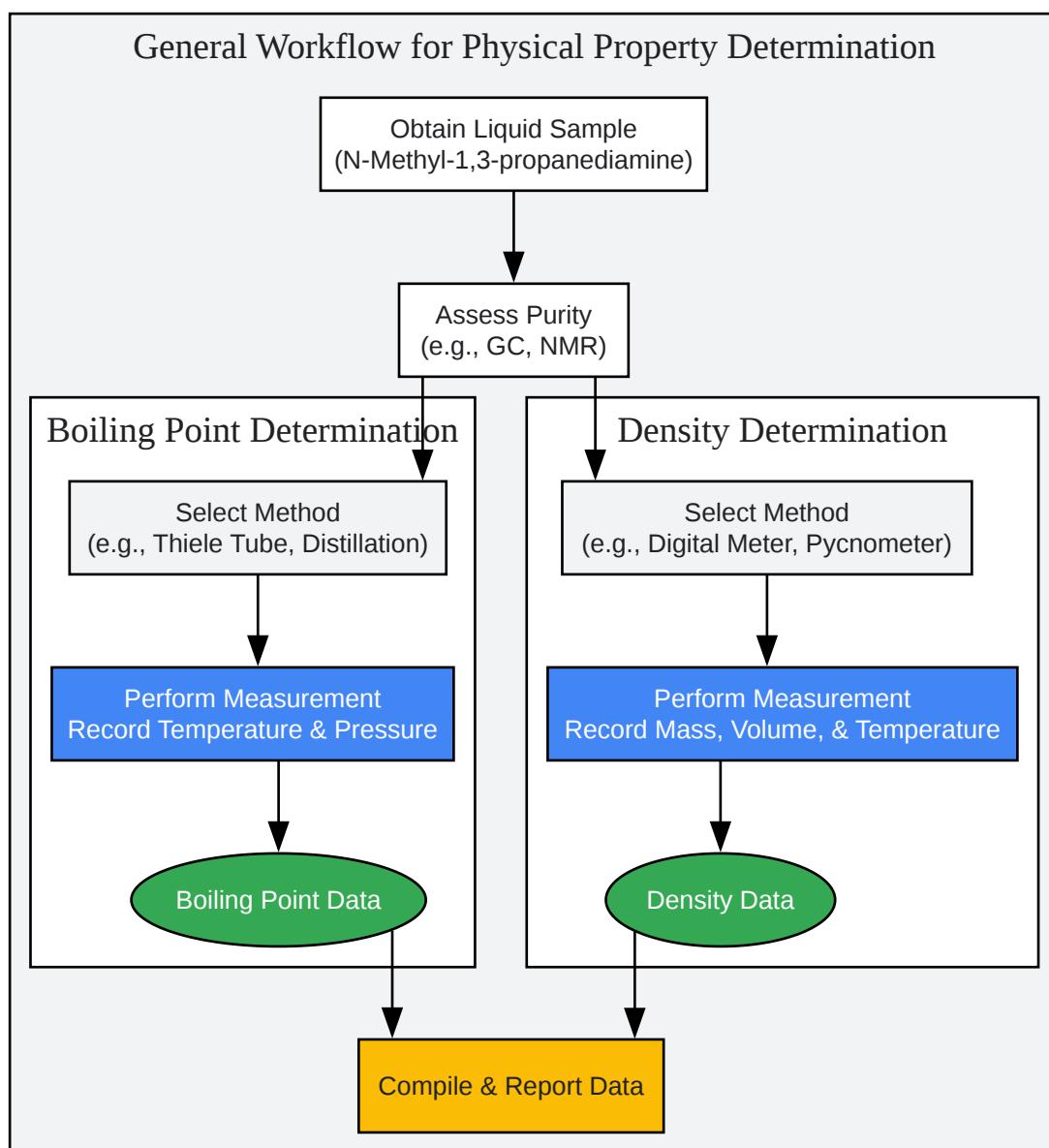
2. Pycnometer Method: A pycnometer, or specific gravity bottle, is a flask with a precisely known volume used for more classical density measurements.

- Apparatus: A pycnometer, an analytical balance, and a temperature-controlled water bath.
- Procedure:
  - The mass of the clean, dry pycnometer is accurately determined.
  - The pycnometer is filled with **N-Methyl-1,3-propanediamine**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
  - The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium.

- The mass of the filled pycnometer is then determined.
- The mass of the liquid is calculated by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Generalized Experimental Workflow

The logical flow for determining the physical properties of a liquid sample like **N-Methyl-1,3-propanediamine** can be visualized as follows.



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Caption: Workflow for Physical Property Determination.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)